

Essential Safety and Operational Guide for 5-(Hydroxymethyl)cyclohex-2-enol

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Compound of Interest

Compound Name: 5-(Hydroxymethyl)cyclohex-2-enol

Cat. No.: B3021480

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **5-(Hydroxymethyl)cyclohex-2-enol** (CAS No. 156041-33-7) was not readily available. The following guidance is based on the safety data of structurally similar compounds, such as cyclohexene and 2-cyclohexen-1-one, and general principles of laboratory safety. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **5-(Hydroxymethyl)cyclohex-2-enol** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Precautionary Measures

Based on analogous compounds, **5-(Hydroxymethyl)cyclohex-2-enol** is anticipated to be a flammable liquid and may be harmful if swallowed or inhaled. It may also cause skin and eye irritation. The following table summarizes the potential hazards and corresponding precautionary statements.

Hazard Class	Statement	Precautionary Statements (Prevention)	Precautionary Statements (Response)
Flammable liquids	Highly flammable liquid and vapour.[1][2][3][4]	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. Keep container tightly closed. Ground and bond container and receiving equipment. Use explosion-proof electrical/ventilating/lighting equipment. Use non-sparking tools. Take action to prevent static discharges.[1][2]	In case of fire: Use appropriate media to extinguish.
Acute toxicity (Oral)	Harmful if swallowed.[3][4]	Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product.	IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. Do NOT induce vomiting.[4]
Skin corrosion/irritation	Causes skin irritation.[1][2]	Wash skin thoroughly after handling. Wear protective gloves.	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Serious eye damage/eye irritation	Causes serious eye irritation.	Wear eye protection/face	IF IN EYES: Rinse cautiously with water

		protection.	for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Specific target organ toxicity (single exposure)	May cause drowsiness or dizziness.[1][2]	Avoid breathing mist or vapours. Use only outdoors or in a well-ventilated area.[1][2]	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.
Hazardous to the aquatic environment	Very toxic to aquatic life with long lasting effects.[1][2]	Avoid release to the environment.[1][2][3][4]	Collect spillage.[3][4]

Operational and Disposal Plan

1. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before use.
 - Lab Coat: A flame-retardant lab coat should be worn at all times.
 - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.
- Respiratory Protection: All handling of **5-(Hydroxymethyl)cyclohex-2-enol** should be conducted in a well-ventilated laboratory or inside a chemical fume hood to minimize

inhalation exposure.

2. Handling and Storage:

- Ventilation: Use only in a well-ventilated area, preferably within a certified chemical fume hood.
- Ignition Sources: Keep away from all sources of ignition, including open flames, hot plates, and electrical equipment that is not intrinsically safe.[1][2][3][4]
- Static Discharge: Take precautionary measures against static discharge.[5]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5] The container should be properly labeled with the chemical name and hazard information.

3. Spill Response:

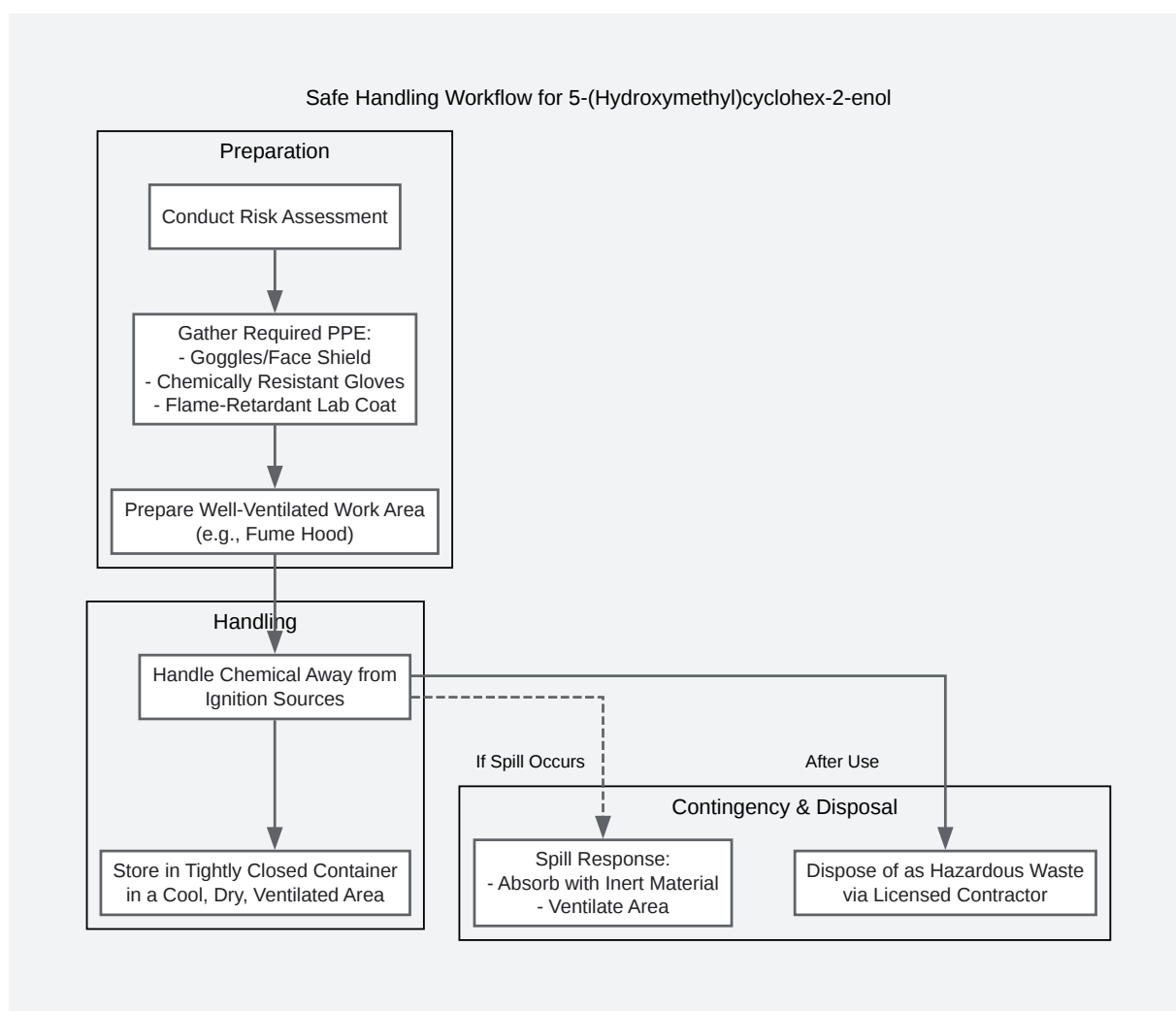
- Small Spills: In the event of a small spill, absorb the chemical with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Large Spills: For larger spills, evacuate the area and contact the appropriate emergency response team.
- Ventilation: Ensure the area is well-ventilated to disperse any vapors.

4. Disposal:

- Waste Characterization: All waste containing **5-(Hydroxymethyl)cyclohex-2-enol** must be treated as hazardous waste.
- Containerization: Collect waste in a properly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.[5]

Safety Workflow

The following diagram illustrates the logical workflow for safely handling **5-(Hydroxymethyl)cyclohex-2-enol**.



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Safe handling workflow for **5-(Hydroxymethyl)cyclohex-2-enol**.

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